

Essential Safety and Logistical Information for Handling 5-Methyltetrahydrofolic acid-13C6

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Compound of Interest

Compound Name: 5-Methyltetrahydrofolic acid-13C6

Cat. No.: B15136499

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For researchers, scientists, and drug development professionals, ensuring safe handling and proper disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for handling **5-Methyltetrahydrofolic acid-13C6**, a stable isotope-labeled form of the primary active metabolite of folic acid. While isotopic labeling with ¹³C does not significantly alter the chemical hazards of the molecule, adherence to safety protocols for the parent compound is crucial.

Hazard Identification and Personal Protective Equipment (PPE)

5-Methyltetrahydrofolic acid may cause eye, skin, and respiratory tract irritation.[\[1\]](#)[\[2\]](#) Some safety data sheets also indicate that it may cause an allergic skin reaction.[\[3\]](#)[\[4\]](#)[\[5\]](#) Therefore, appropriate personal protective equipment must be worn.

The following table summarizes the recommended PPE for various laboratory operations involving **5-Methyltetrahydrofolic acid-13C6**.

Operation	Engineering Controls	Eye/Face Protection	Hand Protection	Respiratory Protection	Skin and Body Protection
Weighing and preparing solutions (powder form)	Fume hood or ventilated enclosure	Safety glasses with side shields or chemical safety goggles[1][2][6]	Nitrile rubber gloves (>0.11 mm thickness)[6]	NIOSH/MSH A approved respirator if dust is generated[1][6]	Laboratory coat
Handling of solutions	Well-ventilated laboratory bench	Safety glasses with side shields	Nitrile rubber gloves	Not generally required, unless aerosols are generated	Laboratory coat
Storage	Cool, dry, well-ventilated area, protected from light[1][2][7]	Not applicable	Not applicable	Not applicable	Not applicable
Spill Cleanup (solid)	Ventilated area	Chemical safety goggles	Nitrile rubber gloves	NIOSH/MSH A approved respirator	Laboratory coat

Experimental Protocols: Safe Handling and Disposal

Handling Procedure:

- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible.[2]
- Personal Protective Equipment: Don the appropriate PPE as outlined in the table above.

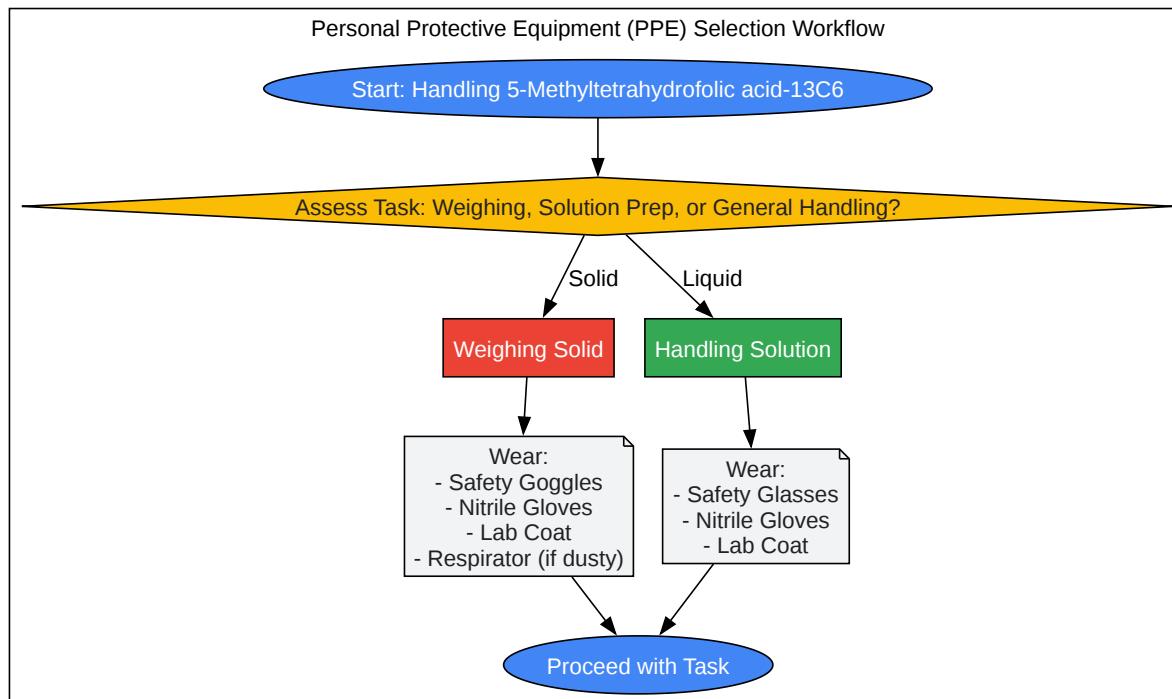
- Weighing: If handling the solid form, weigh the required amount in a fume hood or a ventilated enclosure to minimize dust inhalation.[1] Avoid generating dust.[1]
- Dissolving: When preparing solutions, add the solid to the solvent slowly.
- Post-handling: After handling, wash hands thoroughly.[1] Clean all equipment and the work area to prevent contamination.

Disposal Plan:

- Waste Collection: Dispose of waste materials, including contaminated gloves, weighing paper, and pipette tips, in a designated, sealed container.
- Spill Management: In case of a spill, sweep or vacuum the material and place it into a suitable disposal container.[1] Avoid generating dust.[1] Ventilate the area of the spill.[1]
- Final Disposal: All waste must be disposed of in accordance with local, state, and federal regulations for chemical waste.

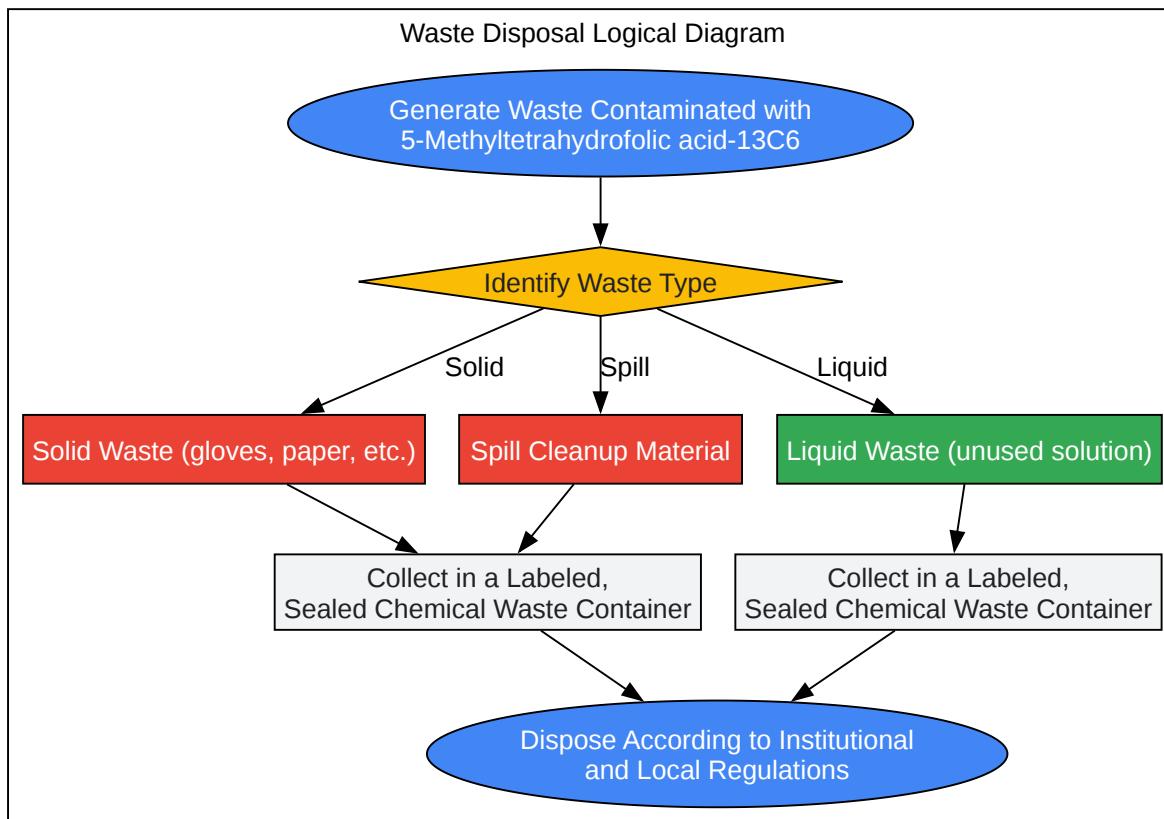
Visual Guidance: Workflows and Logical Relationships

The following diagrams provide a visual representation of the procedural steps for PPE selection and waste disposal.



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Caption: PPE selection workflow for handling **5-Methyltetrahydrofolic acid-13C6**.



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Caption: Decision-making process for the disposal of contaminated materials.

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